

# Personal protective equipment for handling 1-Bromooctane-1,1-D2

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## Compound of Interest

Compound Name: 1-Bromooctane-1,1-D2

Cat. No.: B3044220

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## Essential Safety and Handling Guide for 1-Bromooctane-1,1-D2

This guide provides critical safety and logistical information for the handling and disposal of **1-Bromooctane-1,1-D2** (CAS No. 86423-34-9).<sup>[1][2]</sup> For the purposes of laboratory safety, the handling, personal protective equipment, and disposal protocols for this deuterated compound are identical to those for its non-deuterated analog, 1-Bromooctane (CAS No. 111-83-1), due to their shared chemical hazards.<sup>[3]</sup>

## Hazard Identification

1-Bromooctane is a combustible liquid that can cause skin and serious eye irritation.<sup>[4][5]</sup> It is also very toxic to aquatic life with long-lasting effects. Adherence to proper personal protective equipment (PPE) protocols is mandatory to minimize exposure risk.

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is the primary defense against chemical exposure. All PPE should be inspected for integrity before each use.

Protection Type	Specific Recommendations	Standards & Justification
Eye/Face Protection	Safety glasses with side-shields or tightly fitting chemical goggles. A face shield may be required if the situation warrants.	Must conform to government standards such as EN166 (EU) or NIOSH (US). Goggles are recommended any time a splash of chemicals could reach the eyes.
Hand Protection	Butyl rubber or Nitrile gloves are recommended.	Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use in accordance with applicable laws.
Body Protection	Impervious protective clothing, such as a lab coat. For larger quantities or significant spill risk, a chemically resistant apron or suit is recommended.	The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate or for emergency/large-scale use, a NIOSH-approved respirator with organic vapor (OV) cartridges is required.	A risk assessment should determine if air-purifying respirators are necessary.
Footwear	Protective, closed-toe footwear.	Sturdy, closed-toe shoes must be worn in the laboratory at all times.

# Operational Plan: Step-by-Step Handling Procedures

A systematic approach is crucial for the safe handling of **1-Bromooctane-1,1-D2**.

## Preparation and Engineering Controls

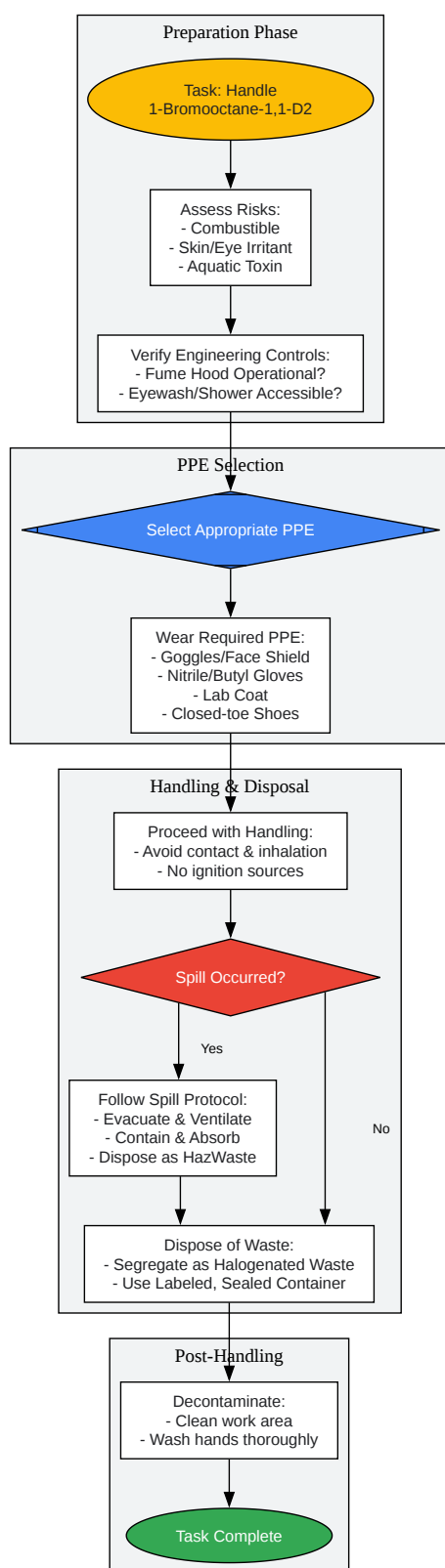
- **Ventilation:** Always work in a well-ventilated area, preferably within a certified chemical fume hood.
- **Emergency Equipment:** Ensure that a safety shower and eyewash station are readily accessible and have been tested.
- **Ignition Sources:** As a combustible liquid, keep it away from heat, sparks, open flames, and hot surfaces. No smoking. Use explosion-proof electrical, ventilating, and lighting equipment.
- **Incompatible Materials:** Store away from strong oxidizing agents and strong bases.

## Handling

- **Avoid Contact:** Prevent contact with skin, eyes, and clothing.
- **Avoid Inhalation:** Do not breathe vapors or mist.
- **Personal Hygiene:** Do not eat, drink, or smoke when using this product. Wash hands thoroughly with soap and water after handling. Remove and wash contaminated clothing before reuse.

## Storage

- **Container:** Store in the original, tightly closed container. Containers that have been opened must be carefully resealed and kept upright to prevent leakage.
- **Location:** Store in a cool, dry, and well-ventilated place. Protect containers from physical damage.



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Caption: Logical workflow for the safe handling of **1-Bromooctane-1,1-D2**.

## Emergency Procedures

### First Aid Measures

Exposure Route	Action
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Consult a physician if irritation occurs or persists.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.

### Accidental Release Measures (Spills)

- Evacuate & Secure: Clear the area of personnel and move upwind. Remove all sources of ignition.
- Ventilate: Increase ventilation in the area.
- Contain: Prevent the spillage from entering drains or water courses. Contain and absorb the spill with sand, earth, inert material, or vermiculite.
- Clean-up: Collect recoverable product into labeled containers for recycling or disposal. Place absorbed material and residues in a suitable, sealed, and labeled container for disposal.
- Decontaminate: Wash the spill area and prevent runoff into drains.

### Disposal Plan

The primary principle for disposing of **1-Bromooctane-1,1-D2** is to treat it as halogenated organic waste.

## Waste Segregation

- **Crucial Step:** This waste must be segregated from non-halogenated waste streams. Mixing halogenated and non-halogenated waste significantly increases disposal costs and complexity. Do not mix with acids, bases, or oxidizers.

## Collection and Storage

- **Container:** Use a designated, compatible, and clearly labeled hazardous waste container. The container must be kept closed when not in use.
- **Labeling:** Affix a fully completed hazardous waste tag to the container as soon as the first drop of waste is added. The label must identify the contents as "Halogenated Organic Waste" and list all chemical constituents and their approximate percentages.
- **Storage:** Store the waste container in a designated satellite accumulation area, such as a ventilated cabinet for hazardous materials, away from ignition sources.

## Final Disposal

- **Professional Disposal:** Arrange for disposal through a licensed professional waste disposal company. Never dispose of this chemical down the drain or in the general trash.
- **Recommended Method:** The recommended method of disposal is combustion in a chemical incinerator equipped with an afterburner and scrubber to handle the resulting hydrogen bromide gas.

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## References

- 1. [cdnisotopes.com](https://cdnisotopes.com) [[cdnisotopes.com](https://cdnisotopes.com)]
- 2. 86423-34-9 CAS MSDS (1-BROMOOCTANE-1,1-D2) Melting Point Boiling Point Density CAS Chemical Properties [[chemicalbook.com](https://chemicalbook.com)]
- 3. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- 4. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- 5. [tcichemicals.com](https://tcichemicals.com) [[tcichemicals.com](https://tcichemicals.com)]
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